

In-Depth Technical Guide: L-Guluronic Acid Sodium Salt

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Compound of Interest

Compound Name: *L-Guluronic acid sodium salt*

Cat. No.: *B15554337*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular characteristics of **L-Guluronic acid sodium salt**, a key monosaccharide in various biological and pharmaceutical applications. This document details its molecular weight, chemical formula, and the methodologies for its characterization.

Core Data Presentation

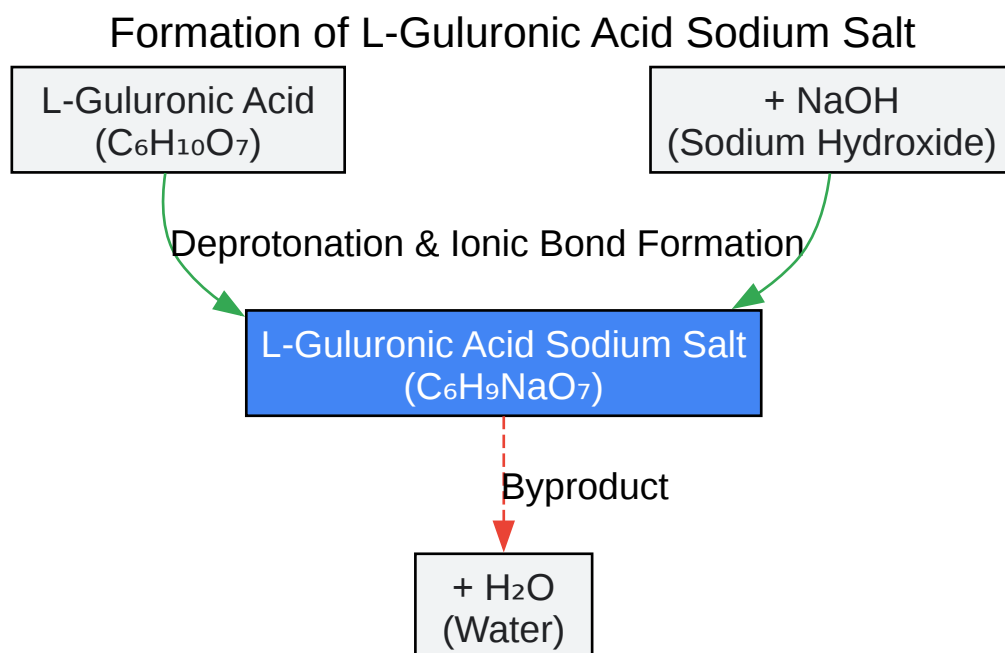
The fundamental quantitative data for L-Guluronic acid and its sodium salt are summarized below. This information is crucial for stoichiometric calculations, solution preparation, and analytical characterizations.

Compound	Chemical Formula	Molar Mass (g/mol)
L-Guluronic Acid	$C_6H_{10}O_7$	194.14[1][2][3][4][5][6]
L-Guluronic Acid Sodium Salt	$C_6H_9NaO_7$	216.12[7][8][9][10][11][12][13]

Formation of L-Guluronic Acid Sodium Salt

L-Guluronic acid sodium salt is the conjugate base of L-Guluronic acid. The formation involves the deprotonation of the carboxylic acid group of L-Guluronic acid and the subsequent

ionic bonding with a sodium ion. This simple acid-base reaction is fundamental to its chemical properties and biological function.



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Figure 1: Logical diagram illustrating the formation of **L-Guluronic acid sodium salt**.

Experimental Protocols for Molecular Weight Determination

The precise determination of the molecular weight of **L-Guluronic acid sodium salt** is critical for its identification and quality control. While various techniques can be employed, High-Performance Liquid Chromatography (HPLC) coupled with Mass Spectrometry (MS) is a robust and widely used method.

Protocol: Molecular Weight Determination by HPLC-MS

1. Objective: To determine the molecular weight of **L-Guluronic acid sodium salt** with high accuracy and precision.

2. Materials:

- **L-Guluronic acid sodium salt** sample
- HPLC-grade water
- HPLC-grade methanol
- Formic acid (for mobile phase modification)
- A suitable HPLC column for polar compounds (e.g., an anion-exchange or hydrophilic interaction chromatography column)
- A high-resolution mass spectrometer (e.g., Orbitrap or TOF)

3. Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Mass Spectrometer (MS) with an electrospray ionization (ESI) source

4. Procedure:

- Sample Preparation:
 - Accurately weigh approximately 1 mg of **L-Guluronic acid sodium salt**.
 - Dissolve the sample in 1 mL of HPLC-grade water to prepare a 1 mg/mL stock solution.
 - Further dilute the stock solution to a working concentration of 10 µg/mL with the initial mobile phase composition.
- HPLC Method:
 - Column: Tracer Extrasil SAX 5 µm column (25 cm x 4 mm) or equivalent.
 - Mobile Phase A: 2 mM KH₂PO₄ in water with 5% methanol.
 - Flow Rate: 1.5 mL/min.
 - Column Temperature: 35°C.

- Injection Volume: 10 μ L.
- Detection: UV at 210 nm and Mass Spectrometry.
- Mass Spectrometry Method:
 - Ionization Mode: Electrospray Ionization (ESI), negative ion mode.
 - Capillary Voltage: 3.5 kV.
 - Drying Gas Flow: 10 L/min.
 - Drying Gas Temperature: 300°C.
 - Mass Range: m/z 50-500.
 - Data Acquisition: Full scan mode.

5. Data Analysis:

- The HPLC chromatogram will show a peak corresponding to **L-Guluronic acid sodium salt**.
- The mass spectrum corresponding to this peak will be analyzed. In negative ion mode, the expected ion would be the deprotonated molecule $[M-Na]^-$ at m/z 193.03.
- The molecular weight is confirmed by the accurate mass measurement of the detected ion.

6. Expected Results: The analysis should yield a molecular weight that corresponds to the theoretical value of 216.12 g/mol for **L-Guluronic acid sodium salt**. The high-resolution mass spectrometer will provide a highly accurate mass measurement, confirming the elemental composition.

This in-depth guide provides essential information for researchers and professionals working with **L-Guluronic acid sodium salt**, from its fundamental properties to detailed analytical procedures for its characterization.

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